

A-63162: A Technical Guide to its Chemical Properties, Structure, and Biological Activity

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Compound of Interest

Compound Name: A63162

Cat. No.: B1664233

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Introduction

A-63162 is a potent and specific inhibitor of the enzyme 5-lipoxygenase (5-LO), a critical component in the biosynthesis of leukotrienes. Leukotrienes are pro-inflammatory lipid mediators involved in a variety of inflammatory diseases. By targeting 5-LO, A-63162 effectively blocks the production of these inflammatory molecules, making it a valuable tool for research in inflammation and a potential therapeutic agent. This document provides a comprehensive overview of the chemical properties, structure, and known biological activities of A-63162.

Chemical Properties and Structure

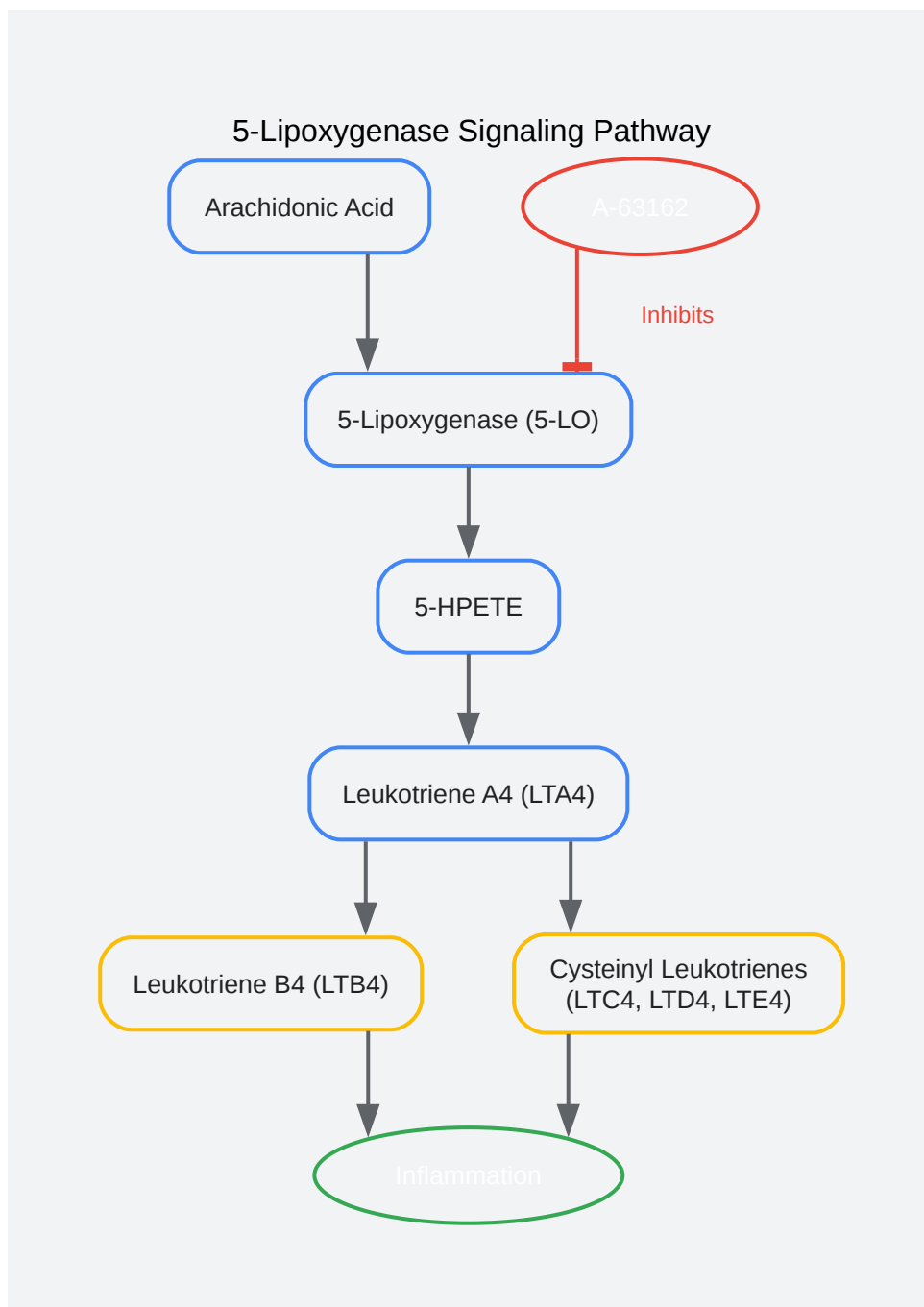
A-63162, systematically named N-hydroxy-N-(1-(4-(phenylmethoxy)phenyl)ethyl)acetamide, possesses a well-defined chemical structure that is key to its biological function. Its chemical and physical properties are summarized in the table below.

Property	Value
CAS Number	111525-11-2
Chemical Formula	C17H19NO3
Molecular Weight	285.34 g/mol
IUPAC Name	Acetamide, N-hydroxy-N-(1-(4-(phenylmethoxy)phenyl)ethyl)-
InChI Key	FSUFUKQWXOFBDQ-UHFFFAOYSA-N
InChI Code	InChI=1S/C17H19NO3/c1-13(18(20)14(2)19)16-8-10-17(11-9-16)21-12-15-6-4-3-5-7-15/h3-11,13,20H,12H2,1-2H3

Mechanism of Action: Inhibition of 5-Lipoxygenase

A-63162 exerts its biological effects through the specific inhibition of 5-lipoxygenase (5-LO). 5-LO is a crucial enzyme in the arachidonic acid cascade, responsible for the conversion of arachidonic acid into 5-hydroperoxyeicosatetraenoic acid (5-HPETE), the precursor to all leukotrienes. By inhibiting this initial step, A-63162 effectively halts the downstream synthesis of pro-inflammatory leukotrienes, including Leukotriene B4 (LTB4).

The following diagram illustrates the 5-lipoxygenase signaling pathway and the point of inhibition by A-63162.



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A-63162 inhibits the 5-Lipoxygenase enzyme, blocking leukotriene synthesis.

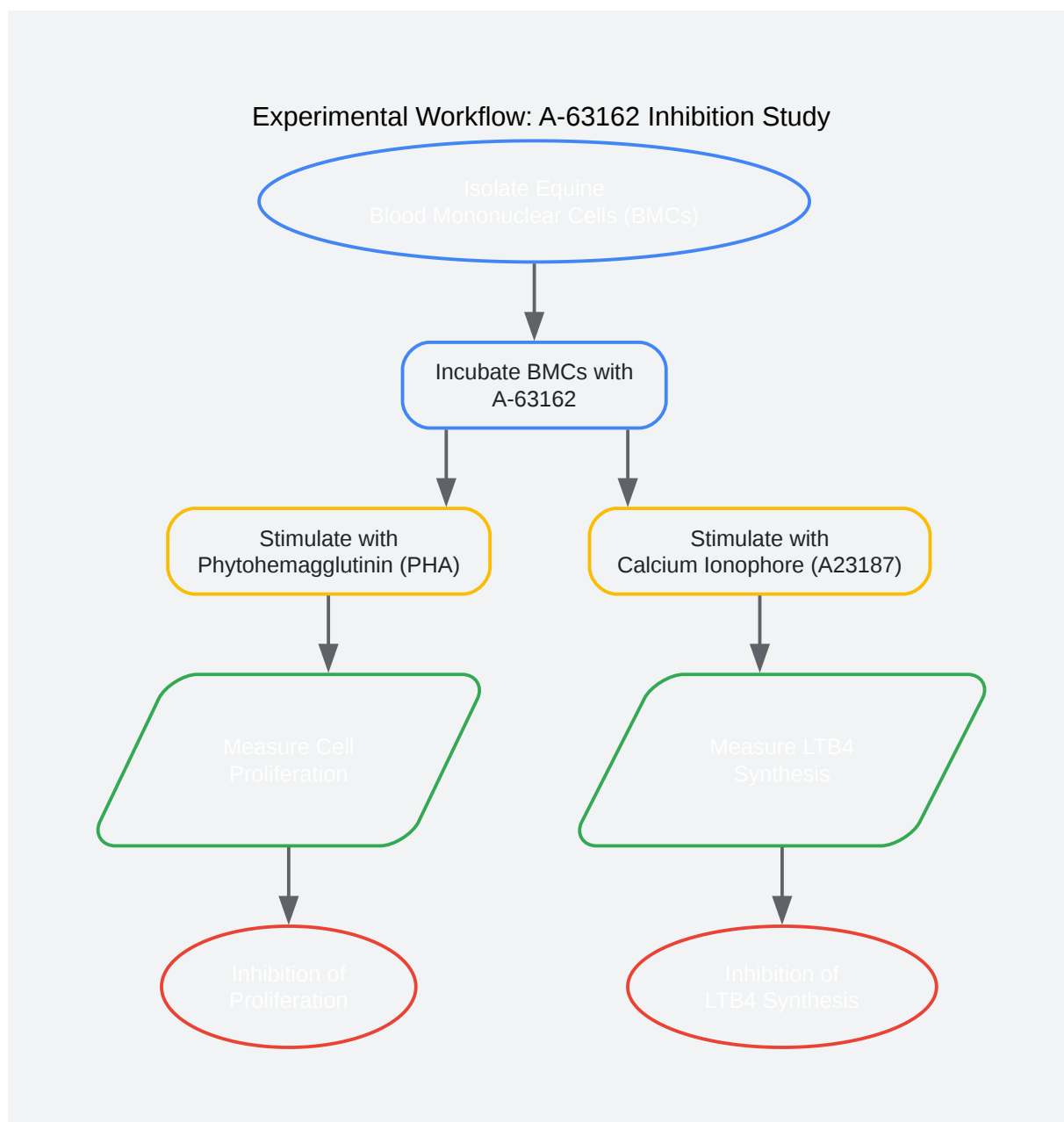
Key Experimental Evidence

A pivotal study demonstrated the efficacy of A-63162 in a biological system. The study investigated the effect of A-63162 on equine blood mononuclear cells (BMCs). The results showed that A-63162 inhibited both phytohemagglutinin (PHA)-induced cell proliferation and

calcium ionophore A23187-induced synthesis of Leukotriene B4 (LTB4).[1] This dual action underscores its potential as an anti-inflammatory agent.

Experimental Workflow

The general workflow for the aforementioned experiment is depicted below.



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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A-63162: A Technical Guide to its Chemical Properties, Structure, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664233#a63162-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1664233#a63162-chemical-properties-and-structure)

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